

# Diethyl (phthalimidomethyl)phosphonate molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name:	Diethyl (phthalimidomethyl)phosphonate
Cat. No.:	B1348183

[Get Quote](#)

## Technical Data Sheet: Diethyl (phthalimidomethyl)phosphonate

Audience: Researchers, scientists, and drug development professionals.

This document provides core technical data for **Diethyl (phthalimidomethyl)phosphonate**, a versatile intermediate compound utilized in pharmaceutical and agrochemical synthesis.<sup>[1]</sup> Its utility is centered on the integration of a phosphonate group into organic molecules, a critical step in the development of various bioactive compounds.<sup>[1]</sup>

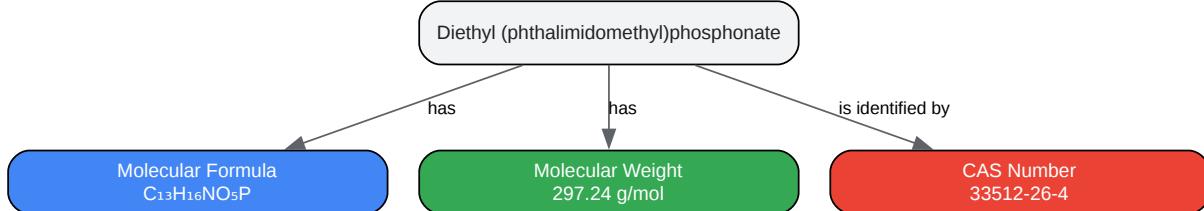
## Chemical Properties and Identifiers

The fundamental molecular properties of **Diethyl (phthalimidomethyl)phosphonate** are summarized below. This data is essential for accurate experimental design, stoichiometric calculations, and analytical characterization.

Identifier	Value
Molecular Formula	$C_{13}H_{16}NO_5P$ <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	297.24 g/mol <a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	33512-26-4 <a href="#">[1]</a> <a href="#">[2]</a>
Appearance	White powder or crystals <a href="#">[1]</a> <a href="#">[3]</a>
Melting Point	60-64 °C <a href="#">[1]</a>
Purity (Typical)	≥97% <a href="#">[1]</a>

## Compound Data Relationship

The following diagram illustrates the direct association between the compound and its primary identifiers.



[Click to download full resolution via product page](#)

Caption: Key identifiers for **Diethyl (phthalimidomethyl)phosphonate**.

## Experimental Considerations

Storage: The compound should be stored at room temperature.[\[1\]](#)

Safety: According to its classification, **Diethyl (phthalimidomethyl)phosphonate** is considered an acute oral toxin. Standard laboratory safety protocols for handling toxic solids should be strictly followed.

This technical summary provides the essential molecular data for **Diethyl (phthalimidomethyl)phosphonate**. For detailed experimental protocols, researchers should refer to specific synthetic or analytical procedures published in peer-reviewed literature or provided by chemical suppliers. The compound is noted for its application in Horner-Wadsworth-Emmons reactions and in the synthesis of specialized molecules like MRI contrast agents and protease inhibitors.<sup>[4]</sup>

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemimpex.com [chemimpex.com]
- 2. scbt.com [scbt.com]
- 3. Diethyl (phthalimidomethyl)phosphonate, 97% 5 g | Buy Online | Thermo Scientific Chemicals [thermofisher.com]
- 4. DIETHYL (PHTHALIMIDOMETHYL)PHOSPHONATE CAS#: 33512-26-4 [amp.chemicalbook.com]
- To cite this document: BenchChem. [Diethyl (phthalimidomethyl)phosphonate molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1348183#diethyl-phthalimidomethyl-phosphonate-molecular-weight-and-formula>]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)